

N-Nitrosonortriptyline-d3: A Comprehensive Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Nitrosonortriptyline-d3*

Cat. No.: *B15557478*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed explanation of the information presented on a Certificate of Analysis (CoA) for the deuterated internal standard, **N-Nitrosonortriptyline-d3**. Understanding the data and experimental protocols outlined in a CoA is critical for ensuring the quality, accuracy, and reliability of research and analytical results in the fields of pharmaceutical development, metabolic studies, and toxicology.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document that confirms a specific batch of a product meets its predetermined specifications.^{[1][2]} It provides a comprehensive summary of the quality control testing performed on the material, offering transparency and assurance to the end-user. ^{[1][2]} For a reference standard like **N-Nitrosonortriptyline-d3**, the CoA is a critical document that validates its identity, purity, and concentration.

Key Information on the Certificate of Analysis

A typical Certificate of Analysis for **N-Nitrosonortriptyline-d3** will be structured into several key sections, each providing vital information about the product. The following tables summarize

the quantitative data that would be presented.

Table 1: Product Identification

Parameter	Example Data	Description
Product Name	N-Nitrosonortriptyline-d3	The common chemical name of the substance.
Catalogue Number	TRC-N785966 (Example)	A unique identifier assigned by the supplier for product tracking.
Lot Number	B-12345	A specific batch identifier, crucial for traceability.
CAS Number	Not Available	The Chemical Abstracts Service registry number. Note: A CAS number may not be assigned for some deuterated compounds.
Molecular Formula	C ₁₉ H ₁₇ D ₃ N ₂ O	The elemental composition of the molecule, indicating the presence of three deuterium atoms. [3]
Molecular Weight	295.41 g/mol	The mass of one mole of the substance, calculated based on the specific isotopic composition. [4]
Chemical Structure	Provided as an image	A 2D representation of the molecular structure.

Table 2: Physical and Chemical Properties

Parameter	Example Data	Description
Appearance	Pale yellow solid	A visual description of the physical state and color of the substance.
Solubility	Soluble in Methanol, Acetonitrile	Information on suitable solvents for preparing solutions.
Storage Conditions	-20°C, protect from light	Recommended conditions to ensure the stability and integrity of the compound over time.

Table 3: Analytical Data

Test	Method	Specification	Result
Purity (HPLC)	HPLC-UV	≥ 95.0%	99.8%
Identity (¹ H NMR)	Nuclear Magnetic Resonance	Conforms to structure	Conforms
Identity (Mass Spec)	LC-MS/MS	Conforms to structure	Conforms
Mass (m/z)	High-Resolution Mass Spectrometry	296.1837 [M+H] ⁺	296.1841 [M+H] ⁺
Isotopic Purity	Mass Spectrometry	≥ 98%	99.5%
Residual Solvents	GC-HS	As per USP <467>	Complies
Water Content	Karl Fischer Titration	≤ 0.5%	0.1%

Experimental Protocols

The analytical results presented on a Certificate of Analysis are generated through rigorous experimental procedures. The following sections detail the methodologies for the key experiments cited.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the purity of pharmaceutical compounds. It separates components in a mixture based on their differential interactions with a stationary phase and a mobile phase.

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size) is commonly used.
- **Mobile Phase:** A gradient elution is often employed, starting with a higher proportion of a weaker solvent (e.g., water with 0.1% formic acid) and gradually increasing the concentration of a stronger organic solvent (e.g., acetonitrile or methanol).
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detection:** The UV detector is set to a wavelength where the analyte has maximum absorbance, often around 240 nm for this class of compounds.
- **Sample Preparation:** A known concentration of the **N-Nitrosonortriptyline-d3** standard is dissolved in a suitable solvent (e.g., methanol) and injected into the HPLC system.
- **Data Analysis:** The purity is calculated by dividing the area of the main peak corresponding to **N-Nitrosonortriptyline-d3** by the total area of all peaks in the chromatogram, expressed as a percentage.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound, confirming its identity.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The **N-Nitrosonortriptyline-d3** sample is dissolved in a deuterated solvent (e.g., Chloroform-d, Methanol-d4).
- Experiment: A proton (^1H) NMR spectrum is acquired.
- Data Analysis: The resulting spectrum is analyzed for chemical shifts, signal integrations, and coupling patterns. The absence of a signal corresponding to the N-methyl protons and the presence of signals consistent with the rest of the nortriptyline backbone and the nitroso group confirm the identity of the compound. The deuterated methyl group will not produce a signal in the ^1H NMR spectrum, which is a key indicator of successful deuteration.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to confirm the molecular weight and isotopic purity of **N-Nitrosonortriptyline-d3**.

Methodology:

- Instrumentation: A Liquid Chromatography-Tandem Mass Spectrometer (LC-MS/MS) is often used for this analysis.[\[5\]](#)
- Ionization Source: Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) in positive ion mode is typically employed.[\[5\]](#)
- Mass Analyzer: A high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap, is used to obtain an accurate mass measurement.
- Data Analysis:
 - Identity Confirmation: The mass spectrum will show a prominent ion corresponding to the protonated molecule ($[\text{M}+\text{H}]^+$). The measured mass is compared to the theoretical exact mass of **N-Nitrosonortriptyline-d3** to confirm its identity.

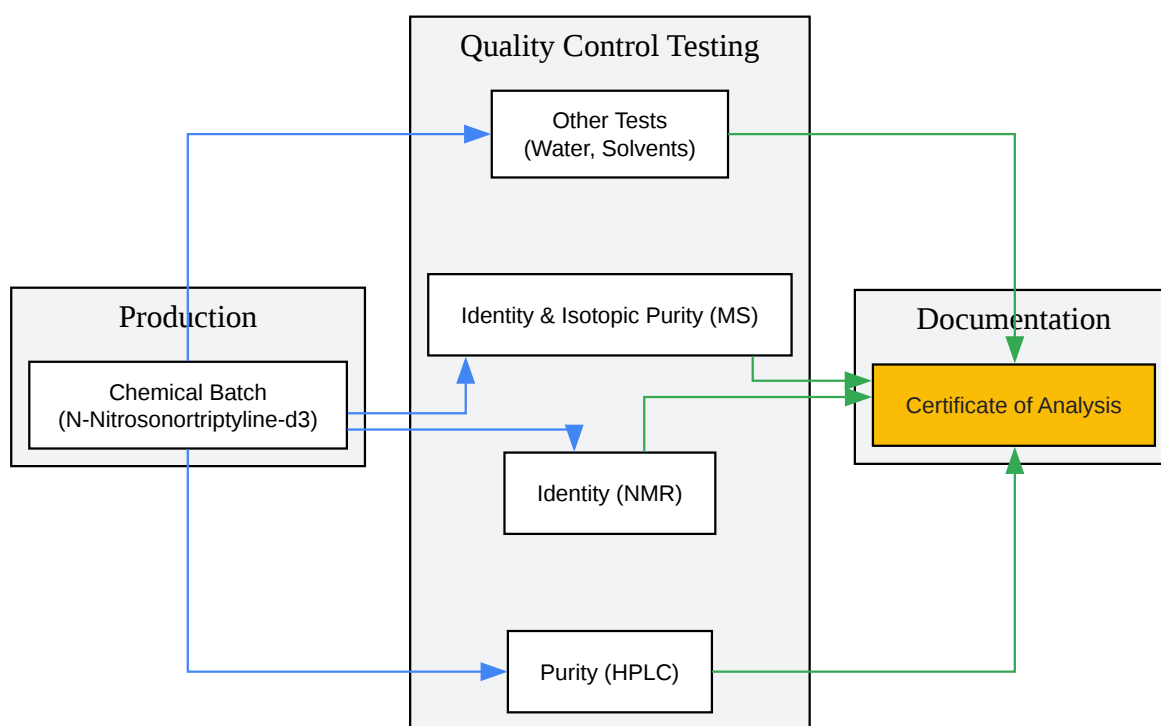
- Isotopic Purity: The relative intensities of the ions corresponding to the deuterated (d3) and non-deuterated (d0) forms of the molecule are measured. The isotopic purity is calculated as the percentage of the d3 form relative to the sum of all isotopic forms.

Visualizing Workflows and Relationships

Diagrams are essential for visualizing complex processes and relationships. The following sections provide Graphviz diagrams to illustrate key aspects of the Certificate of Analysis and the analytical workflow.

Certificate of Analysis Data Flow

This diagram illustrates the flow of information from the chemical batch to the final Certificate of Analysis.

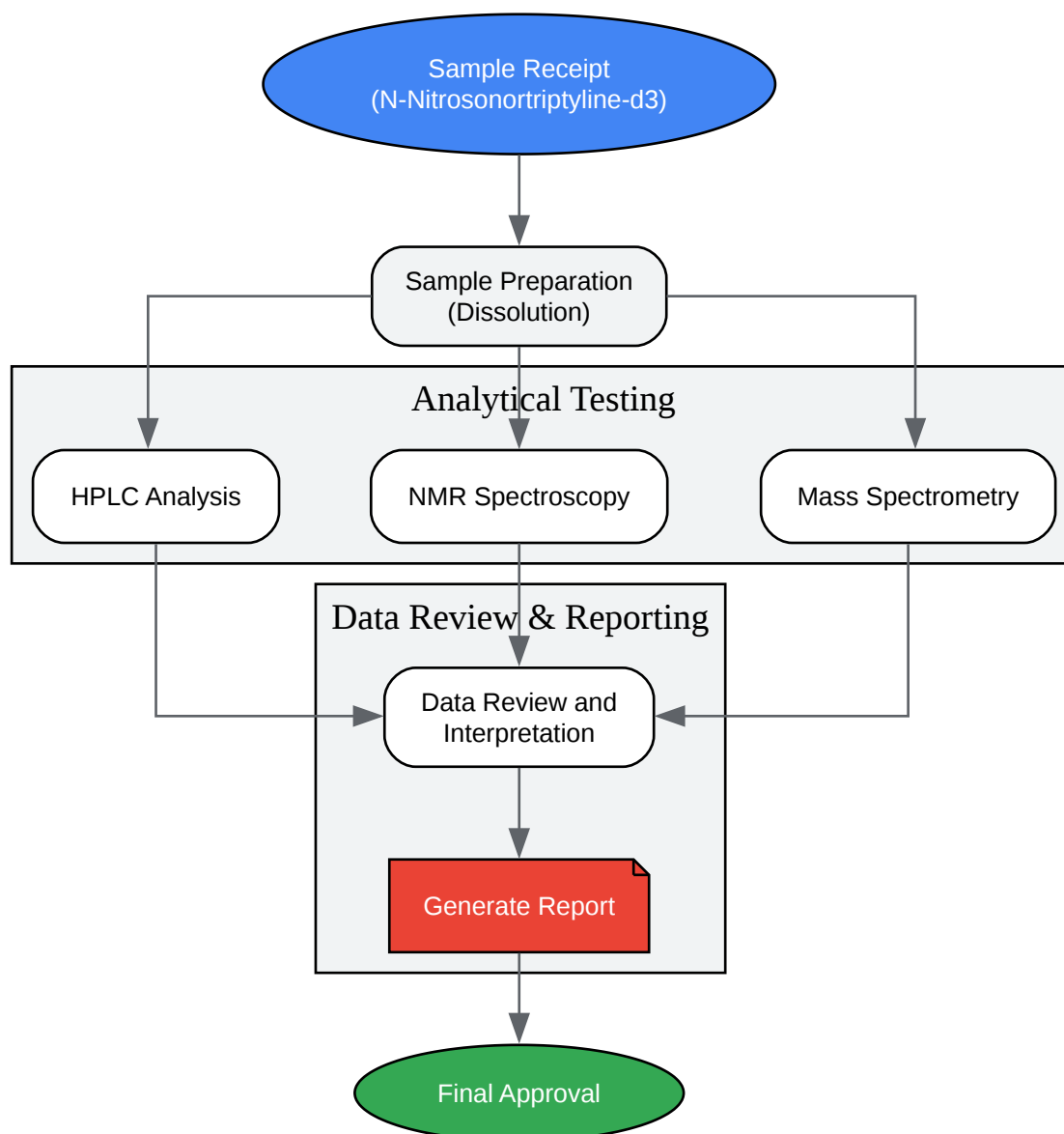


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Caption: Data flow from production to the final Certificate of Analysis.

Analytical Workflow for Purity and Identity

This diagram outlines the typical workflow for analyzing a batch of **N-Nitrosonortriptyline-d3** to determine its purity and confirm its identity.

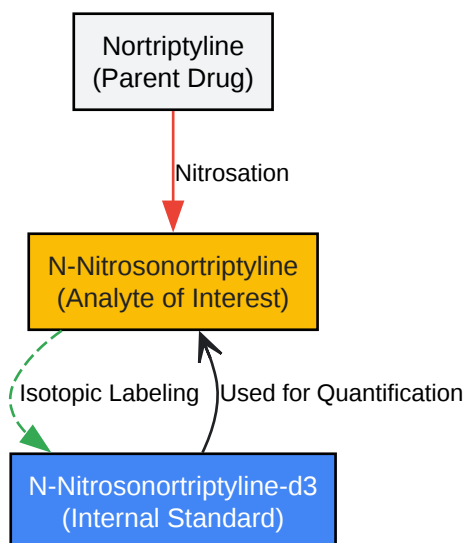


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Caption: Workflow for the analysis of **N-Nitrosonortriptyline-d3**.

Relationship of Deuterated and Non-Deuterated Standards

This diagram illustrates the relationship between **N-Nitrosonortriptyline-d3** and its non-deuterated counterpart, which is often used as an analytical standard.



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Caption: Relationship between the parent drug, analyte, and internal standard.

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